

## Personal protective equipment for handling Fmoc-alpha-Me-Phe-OH

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Compound of Interest		
Compound Name:	Fmoc-alpha-Me-Phe-OH	
Cat. No.:	B15385611	Get Quote

# Essential Safety and Handling Guide for Fmocalpha-Me-Phe-OH

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of specialized chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper management of **Fmoc-alpha-Me-Phe-OH**, a key building block in peptide synthesis.

# I. Personal Protective Equipment (PPE) and Engineering Controls

When handling **Fmoc-alpha-Me-Phe-OH**, particularly in its powdered form, a comprehensive approach to safety involving both personal protective equipment and engineering controls is crucial to minimize exposure.

#### **Engineering Controls:**

 Ventilation: Work in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring powder, a chemical fume hood is recommended. Provide appropriate exhaust ventilation at places where dust is formed.[1][2]

Personal Protective Equipment:



- Eye Protection: Chemical splash goggles that meet American National Standards Institute (ANSI) Z-87 standards are required.[3]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves. Gloves must be
  inspected for damage before each use and removed before touching surfaces outside of the
  immediate work area.[1][3] Contaminated gloves should be disposed of in accordance with
  applicable laws and good laboratory practices.[1]
- Body Protection: A laboratory coat is mandatory.[3] For handling larger quantities or in situations with a higher risk of spillage, an impervious apron may be necessary. Shorts and sandals are not permitted in the laboratory.[3]
- Respiratory Protection: If working outside of a fume hood where dust may be generated, a NIOSH-approved dust mask or respirator should be worn.[1]

## II. Operational Plan for Safe Handling

Following a systematic operational plan ensures that **Fmoc-alpha-Me-Phe-OH** is handled safely from receipt to disposal.

- 1. Preparation and Inspection:
- Before handling, ensure that all necessary PPE is readily available and in good condition.
- Inspect the chemical container for any damage or leaks.
- Ensure the work area is clean and uncluttered.
- 2. Weighing and Transfer:
- Perform all weighing and transfer operations that may generate dust within a chemical fume hood or a designated containment area.
- Use a spatula or other appropriate tool to handle the solid material. Avoid scooping directly from the container in a way that creates airborne dust.
- Close the container tightly after use to prevent contamination and moisture absorption.[4]



#### 3. Dissolution:

- When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Fmoc-alpha-Me-Phe-OH is generally soluble in polar organic solvents like Dimethylformamide (DMF) and N-Methyl-2-pyrrolidone (NMP).[4]
- 4. Emergency Procedures:
- In case of skin contact: Wash off with soap and plenty of water.[1][2]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. [1][2]
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.[1][2]
- In all cases of exposure, consult a physician and show them the Safety Data Sheet.[1]

### III. Disposal Plan

Proper disposal of **Fmoc-alpha-Me-Phe-OH** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: All waste materials must be treated as hazardous chemical waste.
- Solid Waste:
  - Collect any unused or waste Fmoc-alpha-Me-Phe-OH powder in a clearly labeled, sealed container.
  - Contaminated materials such as gloves, weigh boats, and paper towels should also be placed in a designated solid hazardous waste container.
- Liquid Waste:



- Solutions containing Fmoc-alpha-Me-Phe-OH should be collected in a labeled, sealed hazardous waste container.
- Do not dispose of solutions down the drain.[1][2]
- Disposal Method: All waste must be disposed of in accordance with federal, state, and local environmental control regulations.[5] This typically involves disposal through a licensed hazardous waste management company.

## IV. Chemical and Physical Properties

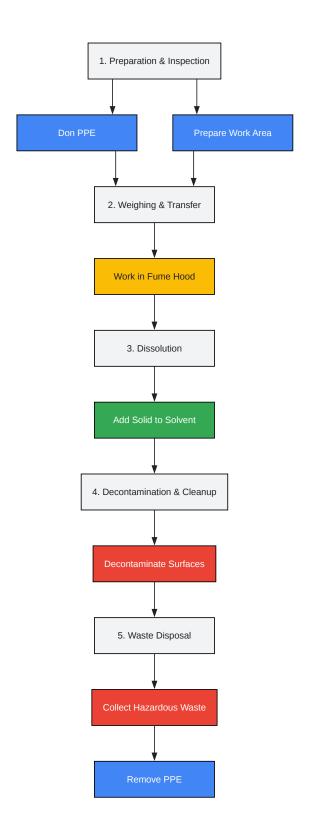
A summary of the key quantitative data for **Fmoc-alpha-Me-Phe-OH** is provided in the table below for easy reference.

Property	Value	Reference
CAS Number	135944-05-7	[6]
Molecular Formula	C25H23NO4	[6]
Molecular Weight	401.45 g/mol	[6]
Storage Temperature	2-8°C	[6]
Appearance	White to slight yellow to beige powder	

### V. Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Fmoc-alpha-Me-Phe-OH**, from initial preparation to final disposal.





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